

Nuclear Binding Energy of the ^{58}Ni Isotope: An In-depth Technical Guide

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Compound of Interest

Compound Name: Nickel-58

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This technical guide provides a comprehensive overview of the nuclear binding energy of the stable isotope **Nickel-58** (^{58}Ni). The document details the quantitative data associated with ^{58}Ni , outlines the experimental protocols for its measurement, and discusses the theoretical framework underpinning its stability.

Quantitative Data Summary

The following table summarizes the key quantitative data for the ^{58}Ni isotope and its constituent particles. These values are essential for understanding and calculating the nuclear binding energy.

Parameter	Symbol	Value	Unit
Atomic Mass of ^{58}Ni	$m(^{58}\text{Ni})$	57.9353429	u
Mass of Proton	m_p	1.007276	u
Mass of Neutron	m_n	1.008665	u
Atomic Number of Nickel	Z	28	-
Neutron Number of ^{58}Ni	N	30	-
Mass Defect of ^{58}Ni	Δm	0.543706	u
Nuclear Binding Energy of ^{58}Ni	BE	506.459	MeV
Binding Energy per Nucleon	BE/A	8.732	MeV

Theoretical Framework

The stability of an atomic nucleus is determined by its nuclear binding energy, a consequence of the strong nuclear force overcoming the electrostatic repulsion between protons. The concept is rooted in the principle of mass-energy equivalence ($E=mc^2$).

Mass Defect and Binding Energy

The mass of a stable nucleus is always less than the sum of the individual masses of its constituent protons and neutrons. This difference in mass is known as the mass defect (Δm). The energy equivalent of this mass defect is the nuclear binding energy (BE), which represents the energy released during the formation of the nucleus. It is also the minimum energy required to disassemble the nucleus into its constituent nucleons.

The relationship is given by:

$$BE = \Delta m * c^2$$

where c is the speed of light.

The calculation of the mass defect for ^{58}Ni is as follows:

$$\begin{aligned}\Delta m &= [(Z * m_p) + (N * m_n)] - m(^{58}\text{Ni}) \\ \Delta m &= [(28 * 1.007276 \text{ u}) + (30 * 1.008665 \text{ u})] - 57.9353429 \text{ u} \\ \Delta m &= [28.203728 \text{ u} + 30.25995 \text{ u}] - 57.9353429 \text{ u} \\ \Delta m &= 58.463678 \text{ u} - 57.9353429 \text{ u} \\ \Delta m &= 0.5283351 \text{ u}\end{aligned}$$

Note: The slight discrepancy between this calculated value and the tabulated value can be attributed to the use of slightly different accepted masses for the proton and neutron in various sources.

To convert the mass defect to binding energy in Mega-electron Volts (MeV), the conversion factor $1 \text{ u} = 931.5 \text{ MeV}/c^2$ is used.

$$\text{BE} = 0.543706 \text{ u} * 931.5 \text{ MeV/u} \approx 506.459 \text{ MeV}$$

The binding energy per nucleon (BE/A) is a measure of the average stability of the nucleus. For ^{58}Ni , with a mass number (A) of 58:

$$\text{BE}/A = 506.459 \text{ MeV} / 58 \approx 8.732 \text{ MeV}$$

This value places ^{58}Ni among the more stable isotopes, though Nickel-62 has the highest binding energy per nucleon of any known nuclide.^[1]

The Semi-Empirical Mass Formula (SEMF)

The Semi-Empirical Mass Formula, based on the liquid-drop model of the nucleus, provides a theoretical approximation of the binding energy.^{[2][3][4]} It considers several factors that contribute to the overall binding energy:

$$\text{BE} = a_v A - a_s A^{2/3} - a_c (Z(Z-1))/A^{1/3} - a_a ((A-2Z)^2)/A \pm \delta(A, Z)$$

Where:

- $a_v A$ (Volume Term): Represents the binding energy due to the strong nuclear force, proportional to the number of nucleons.^[5]
- $a_s A^{2/3}$ (Surface Term): A correction for the reduced binding of nucleons at the surface of the nucleus.^[5]

- $a_c(Z(Z-1))/A^{1/3}$ (Coulomb Term): Accounts for the electrostatic repulsion between protons, which reduces the binding energy.^[5]
- $a_a((A-2Z)^2)/A$ (Asymmetry Term): A quantum mechanical effect that favors an equal number of protons and neutrons.^[5]
- $\delta(A,Z)$ (Pairing Term): Accounts for the increased stability of nuclei with even numbers of protons and/or neutrons.

The coefficients (a_v , a_s , a_c , a_a , and the form of δ) are determined empirically by fitting to experimental data across a range of nuclides.

Experimental Protocols

The precise determination of nuclear binding energy relies on the accurate measurement of atomic masses. High-precision mass spectrometry is the primary experimental technique employed for this purpose.

Mass Spectrometry for Atomic Mass Determination

Principle: Mass spectrometry measures the mass-to-charge ratio (m/z) of ions. By creating ions of ^{58}Ni and precisely measuring their m/z , the atomic mass can be determined with high accuracy.

Key Techniques:

- **Penning Trap Mass Spectrometry (PTMS):** This technique confines ions in a strong, uniform magnetic field and a weak quadrupolar electric field. The cyclotron frequency of the trapped ions is inversely proportional to their mass-to-charge ratio and can be measured with extremely high precision.
- **Multi-Reflection Time-of-Flight Mass Spectrometry (MR-TOF-MS):** In this method, ions are reflected multiple times between electrostatic mirrors, significantly extending their flight path and allowing for very precise time-of-flight measurements, which are directly related to the mass-to-charge ratio.

Generalized Experimental Workflow:

- **Sample Preparation and Ionization:** A sample containing Nickel is introduced into the mass spectrometer. For ^{58}Ni , which is a stable isotope, this can be a high-purity metallic foil or a nickel compound. The sample is then ionized, typically through electron impact or laser ablation, to create Ni^+ ions.
- **Ion Trapping and Manipulation:** The generated ions are guided into the Penning trap or the MR-TOF analyzer. In a Penning trap, the ions are captured and their motion is cooled and centered.
- **Mass Measurement:**
 - **In PTMS:** The cyclotron frequency of the trapped $^{58}\text{Ni}^+$ ions is measured by applying a radiofrequency field and detecting the resonance. This frequency is then compared to that of a reference ion with a well-known mass to determine the precise mass of the ^{58}Ni ion.
 - **In MR-TOF-MS:** The ions are injected into the analyzer and undergo a large number of reflections. The total time of flight is measured, and by comparing it to the time of flight of a known reference ion, the mass of the ^{58}Ni ion is determined.
- **Data Analysis:** The raw frequency or time-of-flight data is processed to calculate the mass of the ^{58}Ni ion. This involves accounting for various systematic effects and performing statistical analysis to determine the final mass value and its uncertainty. The mass of the electron is then subtracted to obtain the atomic mass of the neutral ^{58}Ni atom.

Electron Scattering for Nuclear Charge Distribution

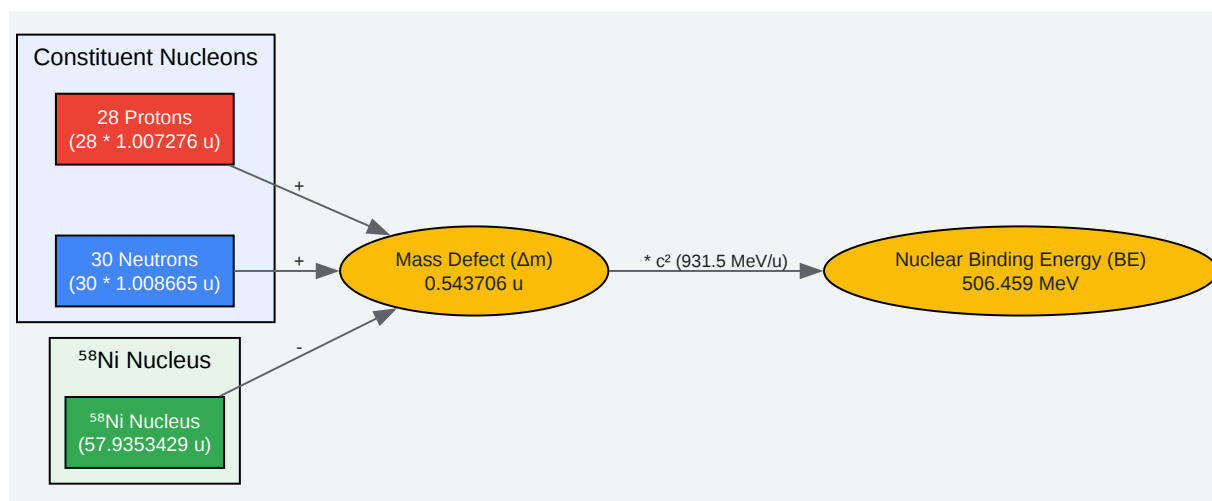
Principle: While not a direct measurement of binding energy, electron scattering experiments provide crucial information about the charge distribution within the nucleus. This data is used to validate the parameters of the Coulomb term in the semi-empirical mass formula.

Methodology:

- A high-energy beam of electrons is directed at a thin target of ^{58}Ni .
- The scattered electrons are detected at various angles.

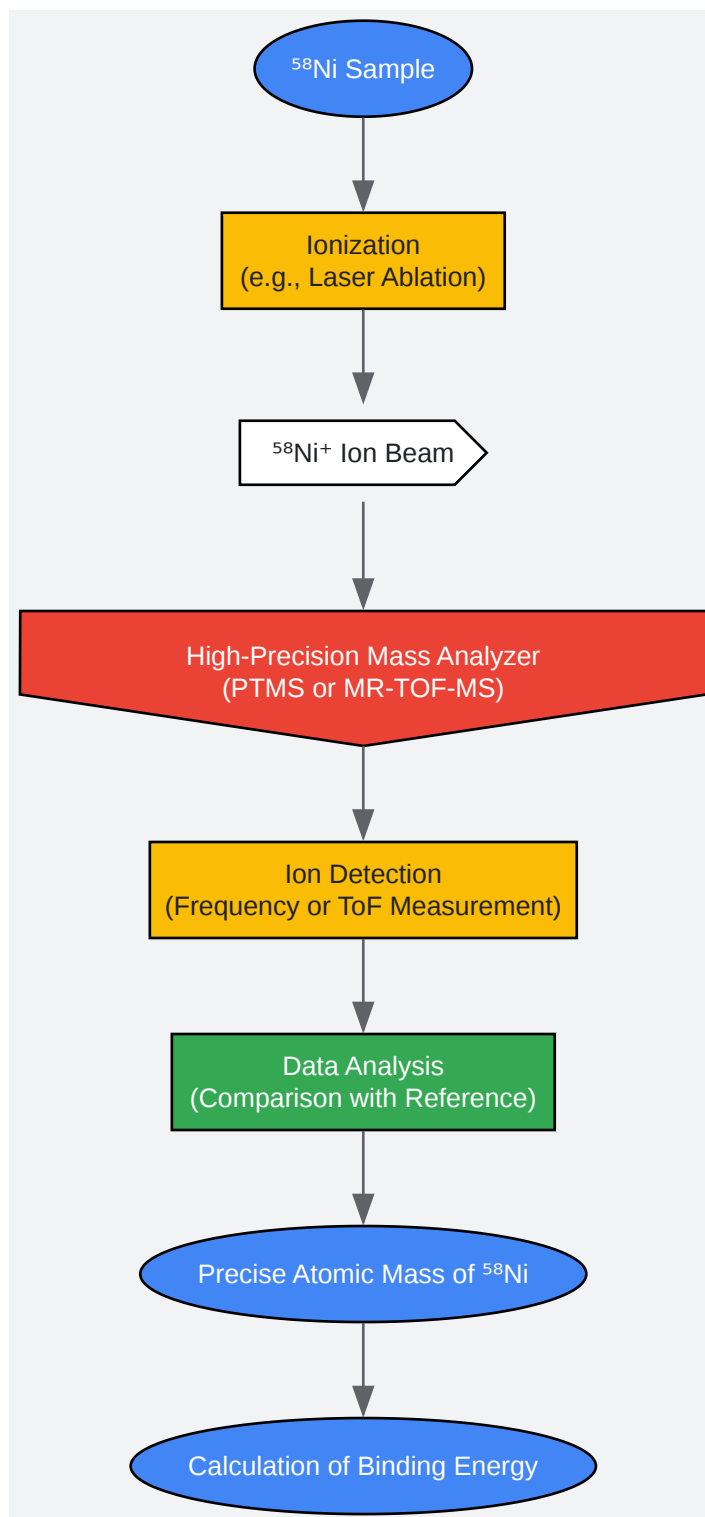
- The differential cross-section of the scattering is measured as a function of the scattering angle and electron energy.
- Deviations from the scattering pattern expected for a point-like nucleus provide information about the spatial distribution of charge (protons) within the ^{58}Ni nucleus.[6]
- This charge distribution is then used to refine the understanding of the Coulomb repulsion within the nucleus, a key component of the total binding energy.[7]

Mandatory Visualizations



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Caption: Calculation of ^{58}Ni nuclear binding energy from mass defect.



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Caption: Experimental workflow for determining nuclear binding energy.

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